Technical Guide: 2,5-Dimethoxybenzotrifluoride in Medicinal Chemistry

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Compound of Interest

Compound Name:	*1,4-Dimethoxy-2-(trifluoromethyl)benzene*
CAS No.:	*84355-10-2*
Cat. No.:	*B14080616*

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Executive Summary

2,5-Dimethoxybenzotrifluoride (CAS: 84355-10-2) serves as a high-value fluorinated building block in the optimization of small-molecule therapeutics. Its core utility lies in the Methyl-to-Trifluoromethyl Bioisosteric Scan, a strategy used to enhance metabolic stability and blood-brain barrier (BBB) permeability.

In drug discovery, this scaffold is the primary nucleus for synthesizing 4-substituted-2,5-dimethoxyphenethylamines (the 2C-TFM class) and related amphetamines (DO-TFM), which are potent probes for the 5-HT2A receptor. Beyond CNS applications, the compound acts as a precursor for fluorinated benzoquinones (antitumor agents) and lipophilic agrochemical actives.

Chemical Profile & Structural Advantages

Physicochemical Properties

The trifluoromethyl (

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) group imparts unique electronic and steric properties distinct from the methyl group it often replaces.

Property	Value / Characteristic	Medicinal Chemistry Implication
Molecular Formula		Core scaffold for phenethylamine analogs.
Molecular Weight	206.16 g/mol	Low MW allows for significant side-chain elaboration within Lipinski rules.
LogP (Est.)	~2.7 - 3.1	High lipophilicity facilitates passive diffusion across the BBB.
Electronic Effect	Strong EWG ( )	Deactivates the ring toward oxidation; lowers pKa of phenols if demethylated.
Metabolic Stability	High	The C-F bond ( ) blocks benzylic hydroxylation typical of toluene derivatives.

The "Fluorine Effect" in SAR

Replacing a methyl group (e.g., in 2,5-dimethoxytoluene) with a trifluoromethyl group using this building block yields three critical advantages:

- Metabolic Blocking: Prevents CYP450-mediated oxidation at the benzylic position, significantly extending the half-life ( ) of the drug candidate.
- Lipophilicity Boost: Increases lipid solubility, enhancing CNS penetration for neuroactive targets (e.g., 5-HT2A agonists).
- Conformational Locking: The larger van der Waals radius of

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(

) vs.

(

) restricts rotation of adjacent groups, potentially locking the molecule into a bioactive conformation.

Synthetic Utility & Regiochemistry

The primary challenge in using 2,5-dimethoxybenzotrifluoride is controlling regioselectivity during electrophilic aromatic substitution (EAS). The directing effects of the two methoxy groups (strong activators, ortho/para) compete with the trifluoromethyl group (strong deactivator, meta).

Regioselectivity Map

- Position 3: Activated by 2-OMe (Ortho). Sterically accessible.
- Position 4: Activated by 5-OMe (Ortho). Para to

  (less deactivated than ortho). Target for 2C-TFM synthesis.
- Position 6: Activated by both 2-OMe (Para) and 5-OMe (Ortho). Electronically most rich, but sterically hindered by the bulky

  and 5-OMe groups.

Experimental Insight: Under standard bromination conditions, substitution favors Position 4 due to the steric blocking of Position 6 by the trifluoromethyl group. This regiocontrol is critical for synthesizing para-substituted phenethylamines.

Core Synthetic Protocols

Workflow A: Synthesis of the 4-Bromo Intermediate

This intermediate is the gateway to lithiation and formylation.

- Reagents:

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(1.05 eq), Acetic Acid (glacial), cat.

.

- Conditions:

  to RT, 4 hours.

- Mechanism: The 5-OMe group directs the electrophile to the ortho position (Pos 4). The bulky

  group prevents attack at Position 6.

- Outcome: Yields 1-bromo-2,5-dimethoxy-4-(trifluoromethyl)benzene.

Workflow B: Formylation via Lithiation (The 2C-TFM Route)

Direct formylation (Vilsmeier-Haack) often fails due to the deactivated ring. Lithium-halogen exchange is the preferred route.

- Substrate: 1-bromo-2,5-dimethoxy-4-(trifluoromethyl)benzene.

- Lithiation: Treat with

  (1.1 eq) in dry THF at

  .

- Formylation: Quench with dry DMF (1.5 eq). Warm to RT.

- Hydrolysis: Acidic workup (

) yields 2,5-dimethoxy-4-(trifluoromethyl)benzaldehyde.

- Henry Reaction: Condensation with nitromethane (

) and

  yields the nitrostyrene.

- Reduction:

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or

reduction yields the final amine (2C-TFM).

Visualization: Synthetic Pathway

The following diagram illustrates the conversion of 2,5-dimethoxybenzotrifluoride into the bioactive 2C-TFM scaffold, highlighting the critical regioselective step.



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Caption: Synthetic pathway from 2,5-dimethoxybenzotrifluoride to 2C-TFM, emphasizing the C4-selective bromination.

Medicinal Chemistry Applications

CNS Therapeutics (Serotonergic Modulators)

The most prominent use of this building block is in the synthesis of high-affinity 5-HT2A receptor agonists.

- Compound: 2C-TFM (4-trifluoromethyl-2,5-dimethoxyphenethylamine).
- Mechanism: The

  group at the 4-position mimics the lipophilic pocket binding of halogenated analogs (like 2C-B or DOI) but offers superior metabolic resistance.
- Potency: 2C-TFM is reported to be equipotent to or more potent than its brominated counterpart (2C-B), with a duration of action extended by the metabolic stability of the C-F bond.

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Antitumor Quinones

Oxidative demethylation of 2,5-dimethoxybenzotrifluoride yields 2-trifluoromethyl-1,4-benzoquinone.

- Protocol: Oxidation with Ceric Ammonium Nitrate (CAN) in acetonitrile/water.
- Application: Fluorinated quinones act as potent Michael acceptors, targeting thioredoxin reductase or generating ROS in tumor cells. The

  group increases the reduction potential, making the quinone more electrophilic and reactive toward cysteine residues in target proteins.

Agrochemicals (PPO Inhibitors)

The 2,5-dimethoxy-4-trifluoromethyl motif is a bioisostere for the diphenyl ether class of herbicides (Protoporphyrinogen Oxidase inhibitors). The scaffold provides the necessary lipophilicity and electronic distribution to bind the PPO enzyme active site while resisting degradation in soil and plant systems.

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